

# Physical and chemical properties of iron(III) benzoylacetonate

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## Compound of Interest

Compound Name: *Tris(1-phenylbutane-1,3-dionato-  
O,O')iron*

Cat. No.: B076995

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## An In-depth Technical Guide to Iron(III) Benzoylacetonate

For Researchers, Scientists, and Drug Development Professionals

## Introduction

Iron(III) benzoylacetonate, with the chemical formula  $\text{Fe}(\text{C}_{10}\text{H}_9\text{O}_2)_3$ , is a coordination complex of iron in its +3 oxidation state with three benzoylacetonate ligands. As a member of the metal  $\beta$ -diketonate family, this compound has garnered significant interest due to its versatile applications in various chemical transformations. Its properties, including solubility in organic solvents and catalytic activity, make it a valuable tool in both academic research and industrial processes. This technical guide provides a comprehensive overview of the physical and chemical properties of iron(III) benzoylacetonate, detailed experimental protocols for its synthesis and characterization, and a summary of its applications.

## Physical Properties

Iron(III) benzoylacetonate is a red-brown, odorless powder that is stable under normal laboratory conditions.<sup>[1]</sup> Key physical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C <sub>30</sub> H <sub>30</sub> FeO <sub>6</sub>	<a href="#">[1]</a>
Molecular Weight	542.4 g/mol	<a href="#">[1]</a>
Appearance	Red-brown odorless powder	<a href="#">[1]</a>
Melting Point	218.5-220.3 °C	<a href="#">[1]</a>
Solubility in Water	Insoluble	<a href="#">[1]</a>

## Solubility in Organic Solvents

The solubility of iron(III) benzoylacetonate in various organic solvents was determined over a range of temperatures. The solubility generally increases with increasing temperature.[\[2\]](#)

Solvent	Temperature (K)	Molar Fraction Solubility (10 <sup>3</sup> )
Acetonitrile	268.15	1.85
	278.15	2.54
	288.15	3.49
	298.15	4.79
Diethyl Ether	268.15	0.89
	278.15	1.23
	288.15	1.69
	298.15	2.32
Ethyl Acetate	268.15	2.11
	278.15	2.85
	288.15	3.85
	298.15	5.19
Methyl Acetate	268.15	1.52
	278.15	2.08
	288.15	2.84
	298.15	3.88

## Chemical Properties and Structure

Iron(III) benzoylacetone is an octahedral complex. The benzoylacetone ligand is unsymmetrical, which can lead to the formation of two possible geometric isomers: facial (fac) and meridional (mer).<sup>[1]</sup> In the solid state, iron(III) benzoylacetone has been found to crystallize as the mer isomer.<sup>[1]</sup> Both isomers are high-spin d<sup>5</sup> complexes.<sup>[1]</sup>

Caption: Geometric isomers of iron(III) benzoylacetone.

The compound is stable under normal temperatures and pressures but is incompatible with strong oxidizing agents.[\[1\]](#) It can undergo thermal decomposition at elevated temperatures.

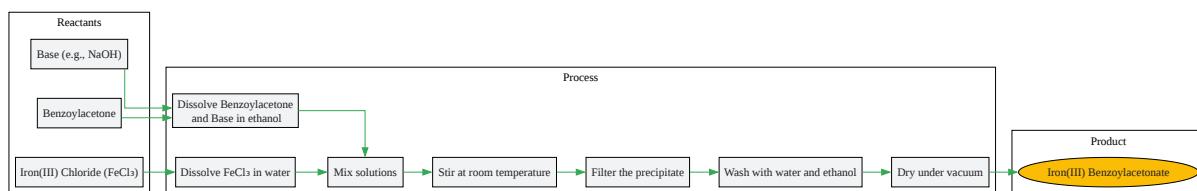
## Catalytic Activity

Iron(III)  $\beta$ -diketonate complexes, including iron(III) benzoylacetone, are known to catalyze a variety of organic reactions. Their catalytic activity stems from the ability of the iron center to exist in multiple oxidation states and to coordinate with substrates. Examples of reactions catalyzed by related iron(III) acetylacetone include cross-coupling reactions, oxidations, and polymerizations.[\[3\]](#)[\[4\]](#)

## Experimental Protocols

### Synthesis of Iron(III) Benzoylacetone

A general method for the synthesis of iron(III)  $\beta$ -diketonates involves the reaction of an iron(III) salt with the corresponding  $\beta$ -diketone in the presence of a base. The following is a representative protocol adapted from the synthesis of similar complexes.[\[5\]](#)



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Caption: Synthesis workflow for iron(III) benzoylacetone.

Procedure:

- Dissolve iron(III) chloride hexahydrate in a minimal amount of deionized water.
- In a separate flask, dissolve benzoylacetone and a stoichiometric amount of a suitable base (e.g., sodium hydroxide or sodium acetate) in ethanol.
- Slowly add the iron(III) chloride solution to the benzoylacetone solution with constant stirring.
- A precipitate of iron(III) benzoylacetonate will form. Continue stirring the mixture at room temperature for a specified time to ensure complete reaction.
- Collect the solid product by filtration (e.g., using a Büchner funnel).
- Wash the precipitate with deionized water to remove any unreacted salts, followed by a wash with cold ethanol.
- Dry the purified product under vacuum to obtain the final red-brown powder.

## Characterization Methods

UV-Vis spectroscopy is a useful technique for characterizing the electronic structure of iron(III) benzoylacetonate. In acetonitrile, it exhibits a strong absorption band with a maximum ( $\lambda_{\text{max}}$ ) at 298 nm.<sup>[1]</sup> This absorption is attributed to a ligand-to-metal charge transfer (LMCT) transition.

### General Protocol:

- Prepare a dilute solution of iron(III) benzoylacetonate in a suitable UV-transparent solvent (e.g., acetonitrile).
- Record the absorption spectrum over a wavelength range of approximately 200-800 nm using a UV-Vis spectrophotometer.
- Identify the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) and determine the molar absorptivity ( $\epsilon$ ) if the concentration is known.

IR spectroscopy provides information about the vibrational modes of the molecule and can confirm the coordination of the benzoylacetonate ligand to the iron center. The spectrum will show characteristic bands for the C=O and C=C stretching vibrations of the chelate ring,

typically in the region of 1500-1600  $\text{cm}^{-1}$ . The absence of a broad O-H stretching band (around 3200-3600  $\text{cm}^{-1}$ ) from the enol form of the free ligand indicates the formation of the complex.

#### General Protocol:

- Prepare a sample of the solid iron(III) benzoylacetone, typically as a KBr pellet or a mull in Nujol.
- Record the IR spectrum over the range of 4000-400  $\text{cm}^{-1}$  using an FTIR spectrometer.
- Analyze the spectrum to identify the characteristic vibrational bands of the coordinated benzoylacetone ligand.

Thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC) can be used to study the thermal stability and decomposition of iron(III) benzoylacetone. For the related compound, iron(III) acetylacetone, TGA shows a major weight loss corresponding to the decomposition of the complex, often starting around 180-200  $^{\circ}\text{C}$ . The DSC curve would show endothermic or exothermic peaks associated with melting and decomposition processes.

#### General Protocol:

- Place a small, accurately weighed sample of iron(III) benzoylacetone into an appropriate TGA/DSC pan.
- Heat the sample under a controlled atmosphere (e.g., nitrogen or air) at a constant heating rate (e.g., 10  $^{\circ}\text{C}/\text{min}$ ).
- Record the weight loss as a function of temperature (TGA) and the heat flow into or out of the sample (DSC).
- Analyze the resulting thermograms to determine the decomposition temperatures and characterize the thermal events.

## Conclusion

Iron(III) benzoylacetone is a well-characterized coordination complex with defined physical and chemical properties that make it a valuable compound for various applications in chemistry. Its synthesis is straightforward, and its properties can be readily characterized using standard

analytical techniques. The information provided in this guide serves as a comprehensive resource for researchers and professionals working with or considering the use of this versatile iron complex.

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